Application Note: Simultaneous Analysis of B-Vitamins in Milk using UPLC-MS/MS

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Compound of Interest

Compound Name:	*Thiamine hydrochloride phosphate-d3*
Cat. No.:	*B15554504*

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Abstract

This application note describes a robust and sensitive method for the simultaneous quantification of multiple B-vitamins in various milk matrices using Ultra-Performance Liquid Chromatography coupled with Tandem Mass Spectrometry (UPLC-MS/MS). The protocol provides detailed procedures for sample preparation, chromatographic separation, and mass spectrometric detection. This method is applicable for the analysis of B-vitamins in diverse milk samples, including but not limited to cow, goat, and buffalo milk, making it a valuable tool for nutritional analysis, quality control, and research in food science and drug development.

Introduction

B-vitamins are a group of water-soluble vitamins that play crucial roles in cellular metabolism.[1] Milk is a primary source of several B-vitamins, and their accurate quantification is essential for assessing nutritional quality. UPLC-MS/MS offers high sensitivity, selectivity, and speed for the simultaneous analysis of multiple analytes in complex matrices like milk.[2] This application note outlines a validated method for the simultaneous determination of various B-vitamins,

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including thiamine (B1), riboflavin (B2), niacin (B3), pantothenic acid (B5), pyridoxine (B6), biotin (B7), folate (B9), and cobalamin (B12), in milk.

Experimental Protocols

Sample Preparation

The sample preparation protocol is designed to efficiently extract B-vitamins from the milk matrix while minimizing interferences.

- Protein Precipitation:
  - To 1 mL of milk sample, add 4 mL of cold methanol.
  - Vortex for 1 minute to ensure thorough mixing and precipitation of proteins.
  - Centrifuge the mixture at 10,000 rpm for 10 minutes at 4°C.
  - Collect the supernatant containing the extracted B-vitamins.
- Removal of Non-Polar Constituents:
  - To the collected supernatant, add 2 mL of diethyl ether.
  - Vortex for 1 minute to facilitate the extraction of non-polar components.
  - Centrifuge at 10,000 rpm for 5 minutes at 4°C.
  - Carefully remove and discard the upper diethyl ether layer.
  - Repeat the diethyl ether wash step.
- Final Preparation:
  - Evaporate the remaining supernatant to dryness under a gentle stream of nitrogen at 40°C.
  - Reconstitute the dried extract in 1 mL of the initial mobile phase.

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- Filter the reconstituted sample through a 0.22 µm syringe filter into an autosampler vial.

UPLC-MS/MS Conditions

- UPLC System: Waters ACQUITY UPLC or equivalent
- Column: ACQUITY UPLC HSS T3 column (2.1 x 100 mm, 1.8 µm)
- Mobile Phase A: 10 mM ammonium formate in water
- Mobile Phase B: Acetonitrile
- Flow Rate: 0.3 mL/min
- Gradient:
  - 0-1 min: 95% A
  - 1-5 min: Linear gradient to 50% A
  - 5-6 min: Hold at 50% A
  - 6-7 min: Return to 95% A
  - 7-10 min: Hold at 95% A for column re-equilibration
- Injection Volume: 5 µL
- Column Temperature: 40°C
- Mass Spectrometer: Triple quadrupole mass spectrometer
- Ionization Mode: Electrospray Ionization (ESI), Positive
- Detection Mode: Multiple Reaction Monitoring (MRM)

Data Presentation

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The following table summarizes the typical concentrations of various B-vitamins found in different types of milk, as determined by UPLC-MS/MS.[2][3]

Vitamin	Cow Milk (µg/mL)	Goat Milk (µg/mL)	Buffalo Milk (µg/mL)
Thiamine (B1)	0.4 - 0.6	0.3 - 0.5	0.5 - 0.7
Riboflavin (B2)	1.5 - 2.0	1.0 - 1.5	1.8 - 2.5
Niacin (B3)	0.8 - 1.2	2.5 - 3.5	0.9 - 1.5
Pantothenic Acid (B5)	3.0 - 4.0	3.0 - 4.5	3.5 - 5.0
Pyridoxine (B6)	0.4 - 0.6	0.3 - 0.5	0.5 - 0.7
Biotin (B7)	0.02 - 0.04	0.01 - 0.03	0.03 - 0.05
Folate (B9)	0.05 - 0.10	0.01 - 0.02	0.06 - 0.12
Cobalamin (B12)	0.003 - 0.005	0.0005 - 0.001	0.004 - 0.006

Mandatory Visualization

Experimental Workflow

Caption: UPLC-MS/MS Experimental Workflow for B-Vitamin Analysis in Milk.

Vitamin B12 Metabolic Pathway

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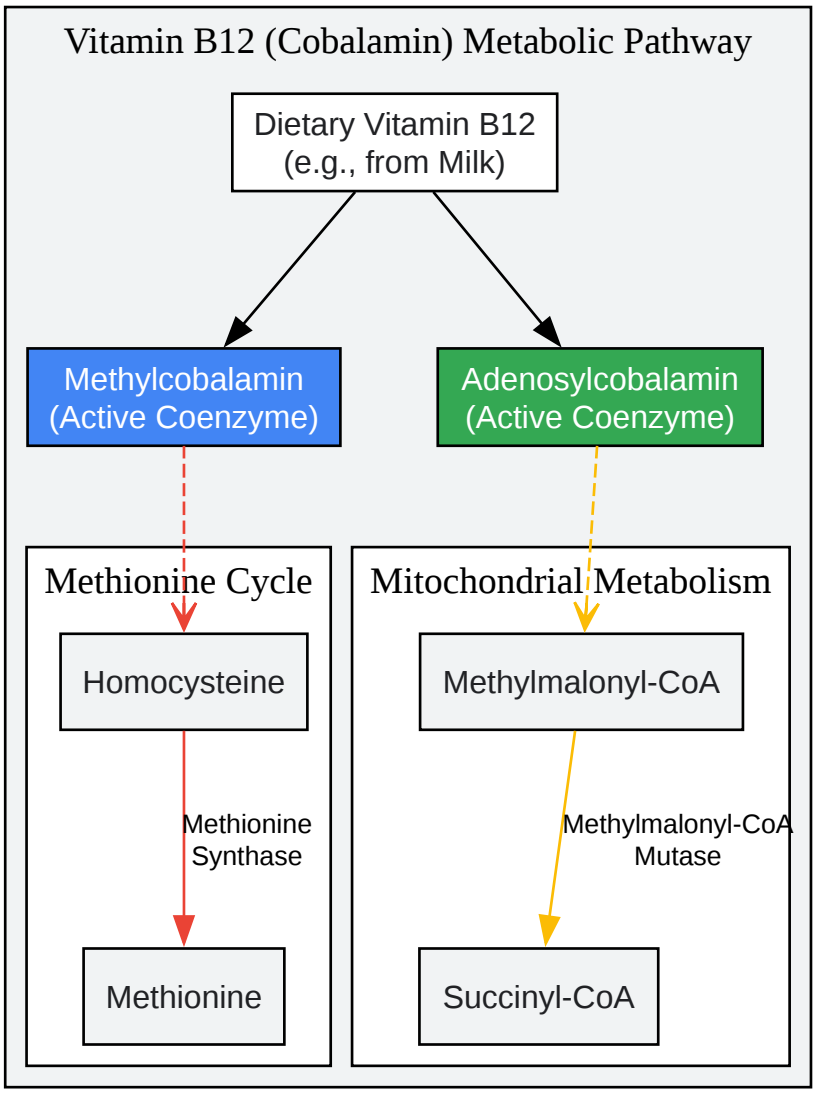

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Caption: Role of Vitamin B12 as a cofactor in key metabolic reactions.

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References

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- To cite this document: BenchChem. [Application Note: Simultaneous Analysis of B-Vitamins in Milk using UPLC-MS/MS]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15554504/docs#application-note-simultaneous-analysis-of-b-vitamins-in-milk-using-uplc-ms-ms]

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